

hIgG-hFc receptor-IN-1 working concentration in cell culture

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Compound of Interest

Compound Name: hIgG-hFc receptor-IN-1

Cat. No.: B15141142

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Application Notes and Protocols: hIgG-hFc receptor-IN-1

For Researchers, Scientists, and Drug Development Professionals

Introduction

hIgG-hFc receptor-IN-1 is a small molecule inhibitor that specifically targets the protein-protein interaction between human immunoglobulin G (hIgG) and the human neonatal Fc receptor (hFcRn).[1][2][3] By blocking this interaction, the inhibitor disrupts the FcRn-mediated recycling pathway, leading to accelerated degradation of IgG. This mechanism of action makes **hIgG-hFc receptor-IN-1** a valuable research tool for studying the biological roles of FcRn and a potential therapeutic agent for autoimmune diseases where pathogenic autoantibodies of the IgG isotype play a central role.[4][5]

Mechanism of Action

The neonatal Fc receptor (FcRn) is a unique MHC class I-like molecule that plays a critical role in maintaining the homeostasis of IgG and albumin.[5] FcRn salvages IgG from lysosomal degradation through a pH-dependent recycling mechanism.[6][7] Endocytosed IgG binds to FcRn within the acidic environment of early endosomes (pH ~6.0).[8][9][10] This complex is then recycled back to the cell surface. Upon exposure to the neutral pH of the bloodstream (pH ~7.4), the affinity between IgG and FcRn is greatly reduced, leading to the release of IgG back

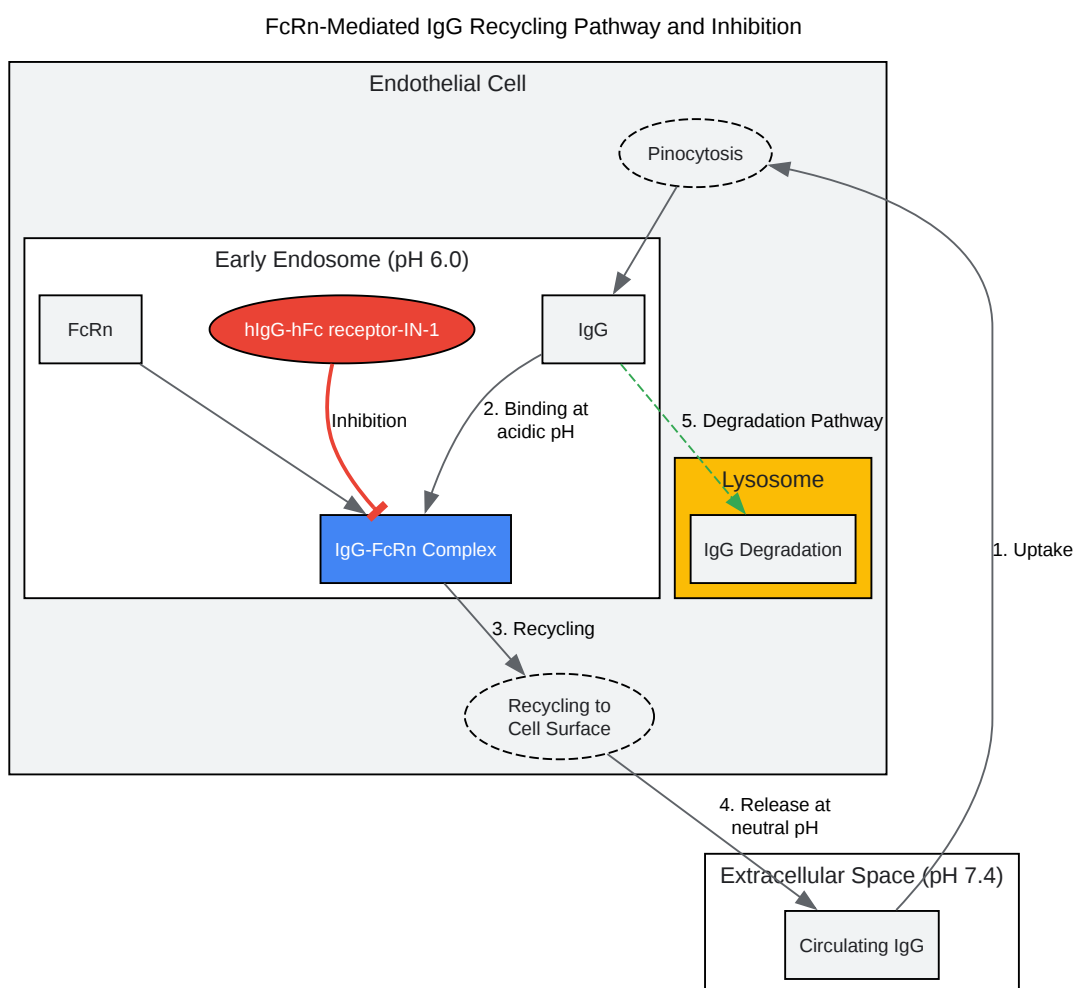
into circulation.[8][9][10] **hIgG-hFc receptor-IN-1** competitively inhibits the binding of the Fc portion of IgG to FcRn, thereby preventing this recycling process and redirecting IgG to the lysosomal pathway for degradation.

Quantitative Data

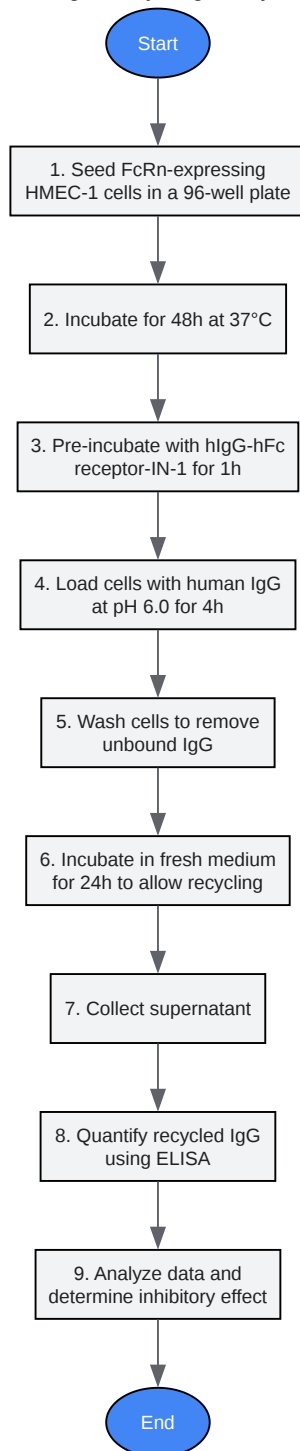
Compound Name	Target	IC50	Description
hIgG-hFc receptor-IN-1	hIgG-hFcRn	2 μ M	A small molecule inhibitor of the human immunoglobulin G - human neonatal Fc receptor protein-protein interaction.[1][2][3]

Signaling Pathway

The primary pathway affected by **hIgG-hFc receptor-IN-1** is the FcRn-mediated IgG recycling pathway. Inhibition of this pathway leads to a decrease in circulating IgG levels.



Cell-Based IgG Recycling Assay Workflow

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. amsbio.com [amsbio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Insight into small molecule binding to the neonatal Fc receptor by X-ray crystallography and 100 kHz magic-angle-spinning NMR - PMC [pmc.ncbi.nlm.nih.gov]
- 5. From promise to practice: evaluating the clinical impact of FcRn inhibition in IgG-mediated autoimmune rheumatic diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. FcRn: Role in IgG Recycling & Therapeutic Antibody Development | Biointron [biointron.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. Unraveling the Interaction between FcRn and Albumin: Opportunities for Design of Albumin-Based Therapeutics - PMC [pmc.ncbi.nlm.nih.gov]
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